

Adamantan-1-ylmethyl-methyl-amine: Application Notes and Research Protocols

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Compound of Interest

Compound Name: Adamantan-1-ylmethyl-methyl-amine

Cat. No.: B111965

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Introduction

Adamantan-1-ylmethyl-methyl-amine is a derivative of adamantane, a rigid, cage-like hydrocarbon. The unique physicochemical properties of the adamantane moiety, such as its lipophilicity and steric bulk, have made it a valuable scaffold in medicinal chemistry and drug discovery. Adamantane derivatives have been investigated for a wide range of therapeutic applications, including as antiviral agents and as modulators of central nervous system (CNS) targets like sigma (σ) and N-methyl-D-aspartate (NMDA) receptors. This document provides an overview of potential research applications and experimental protocols for **Adamantan-1-ylmethyl-methyl-amine**.

Potential Research Applications

Based on the known biological activities of structurally related adamantane derivatives, **Adamantan-1-ylmethyl-methyl-amine** holds promise for investigation in the following areas:

- **Neuropharmacology:** As a potential modulator of sigma receptors ($\sigma 1$ and $\sigma 2$) and NMDA receptors, which are implicated in various neurological and psychiatric disorders, including neurodegenerative diseases, pain, and depression. The adamantane structure can influence ligand binding and functional activity at these receptors.

- **Antiviral Research:** Adamantane derivatives, such as amantadine and rimantadine, have a history as antiviral drugs, primarily targeting the M2 proton channel of the influenza A virus. **Adamantan-1-ylmethyl-methyl-amine** can be screened for activity against various viruses.
- **Drug Design and Medicinal Chemistry:** This compound can serve as a key intermediate or building block for the synthesis of more complex molecules with improved pharmacokinetic and pharmacodynamic profiles. The adamantyl group can enhance metabolic stability by sterically shielding metabolically labile parts of a molecule.

Suppliers

For research purposes, **Adamantan-1-ylmethyl-methyl-amine** and its salts can be procured from various chemical suppliers. It is crucial to obtain a certificate of analysis to confirm the identity and purity of the compound.

Supplier	Product Name	Purity	CAS Number
CymitQuimica	Adamantan-1-ylmethyl-methyl-amine	95.0%	153461-22-4
CP Lab Safety	Adamantan-1-ylmethyl-methyl-amine, min 95%	≥95%	153461-22-4
Matrix Scientific	Adamantan-1-ylmethyl-methyl-amine hydrobromide	N/A	1185301-20-5
Advanced ChemBlocks	--INVALID-LINK-- amine	97%	153461-22-4

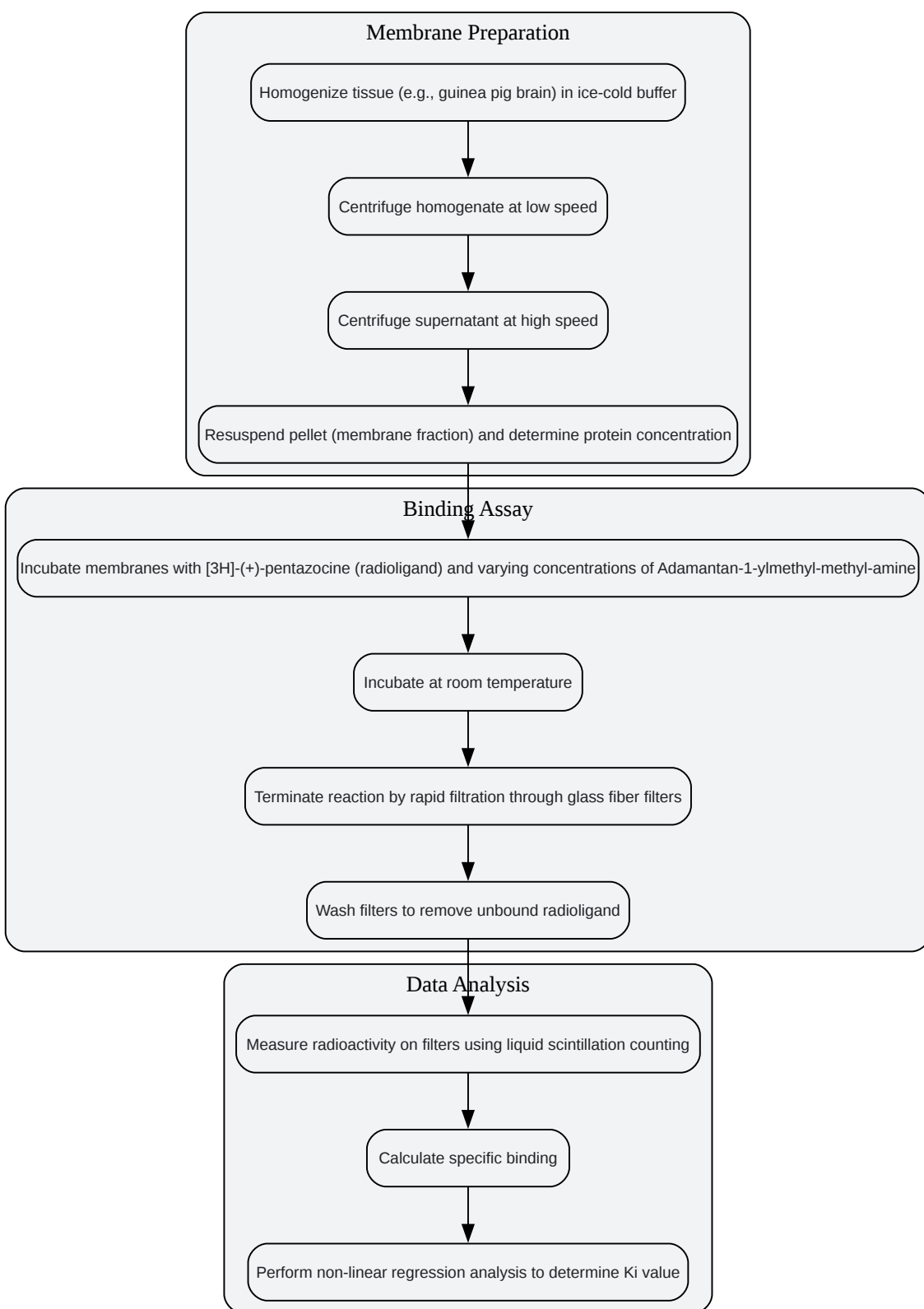
Experimental Protocols

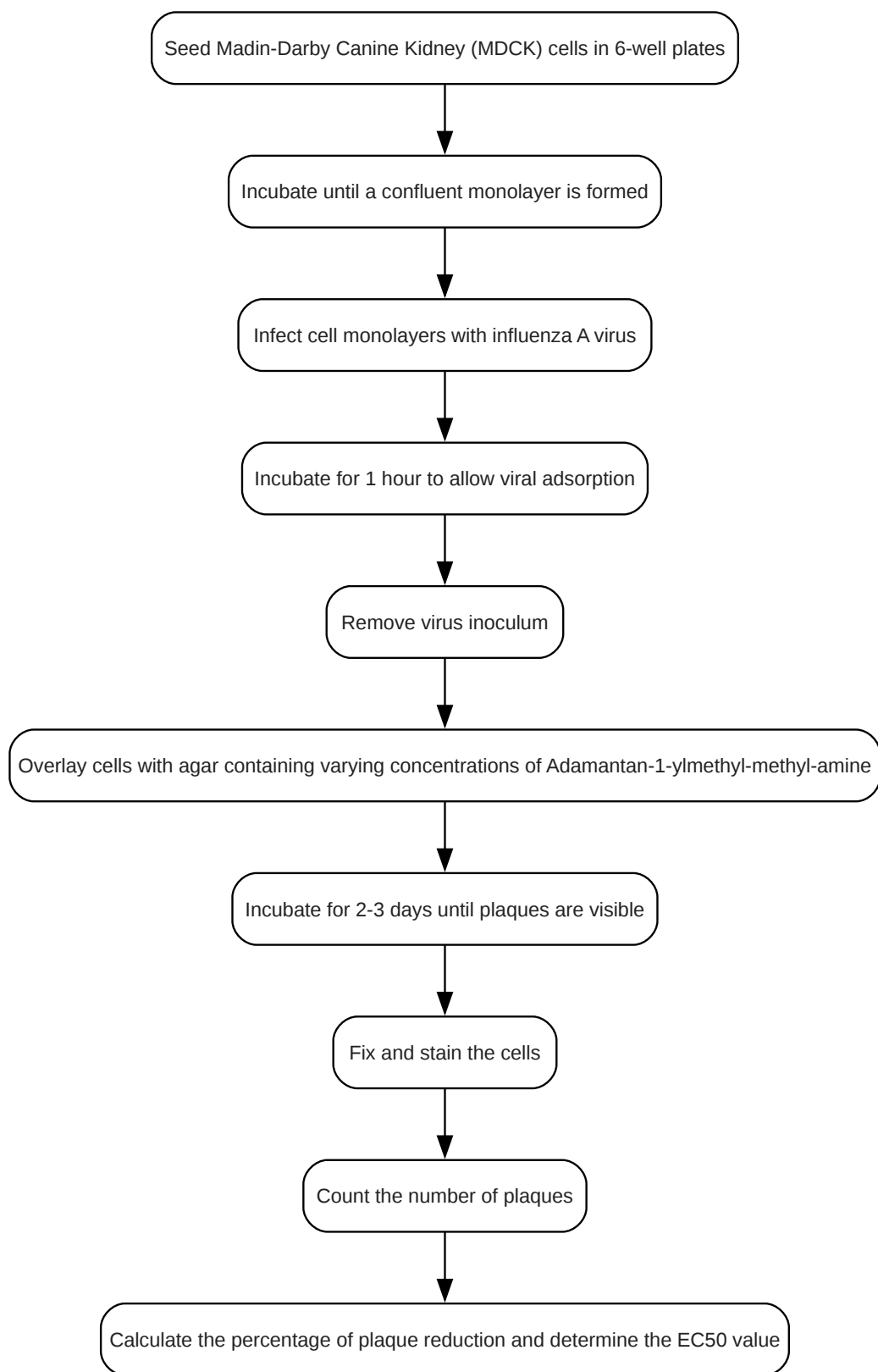
The following are generalized protocols that can be adapted for the investigation of **Adamantan-1-ylmethyl-methyl-amine**. Researchers should optimize these protocols based on their specific experimental setup and objectives.

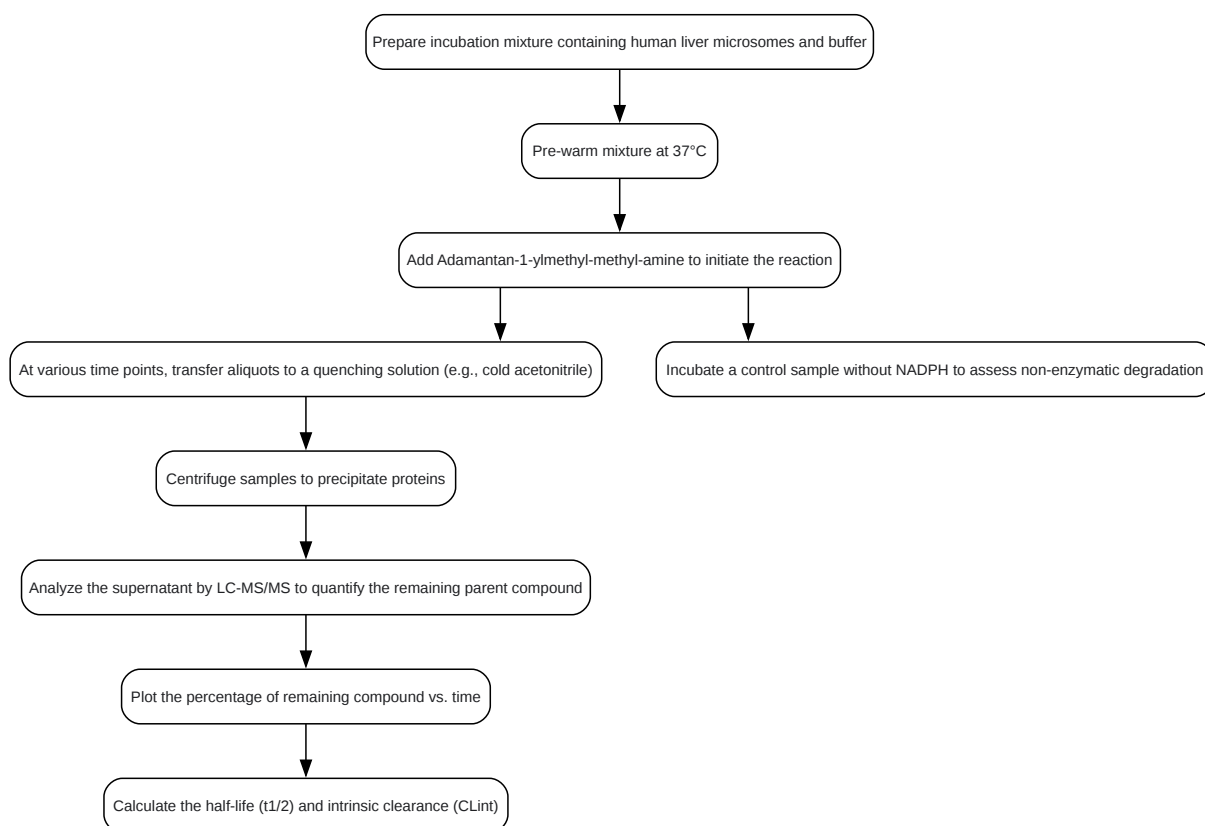
Application Note 1: Investigation of Sigma-1 Receptor Binding Affinity

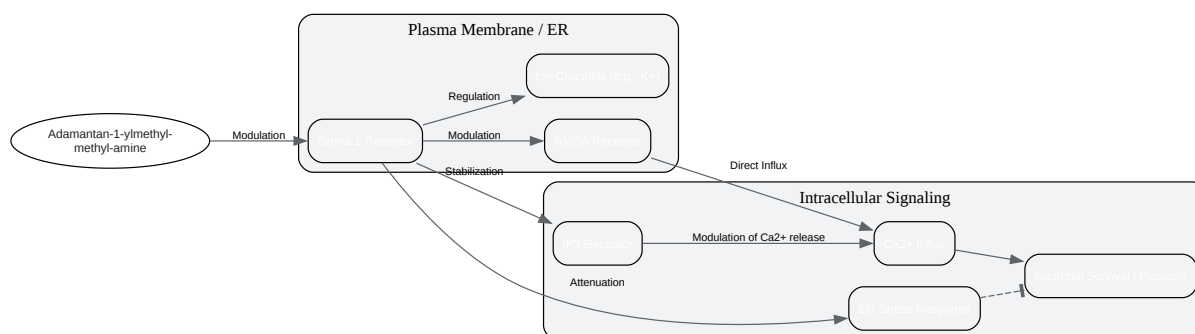
Objective: To determine the binding affinity of **Adamantan-1-ylmethyl-methyl-amine** for the sigma-1 (σ_1) receptor using a competitive radioligand binding assay.

Experimental Workflow:









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